

# Dibenzenesulfonimide (CAS 2618-96-4): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Dibenzenesulfonimide*

Cat. No.: *B1583796*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dibenzenesulfonimide**, with the CAS registry number 2618-96-4, is an organic compound belonging to the sulfonimide class.<sup>[1]</sup> Also known by synonyms such as N-(Phenylsulfonyl)benzenesulfonamide and Bis(phenylsulfonyl)amine, it is a white to off-white crystalline solid.<sup>[1]</sup> This guide provides an in-depth overview of its chemical and physical properties, synthesis protocols, key applications, and safety information, tailored for professionals in research and development.

## Physicochemical Properties

**Dibenzenesulfonimide** is characterized by its two sulfonyl groups attached to a central nitrogen atom, which imparts acidic properties to the N-H bond.<sup>[2]</sup> It is sparingly soluble in water but shows good solubility in alkaline solutions and some organic solvents.<sup>[1][3]</sup> A summary of its key physicochemical properties is presented in the table below.

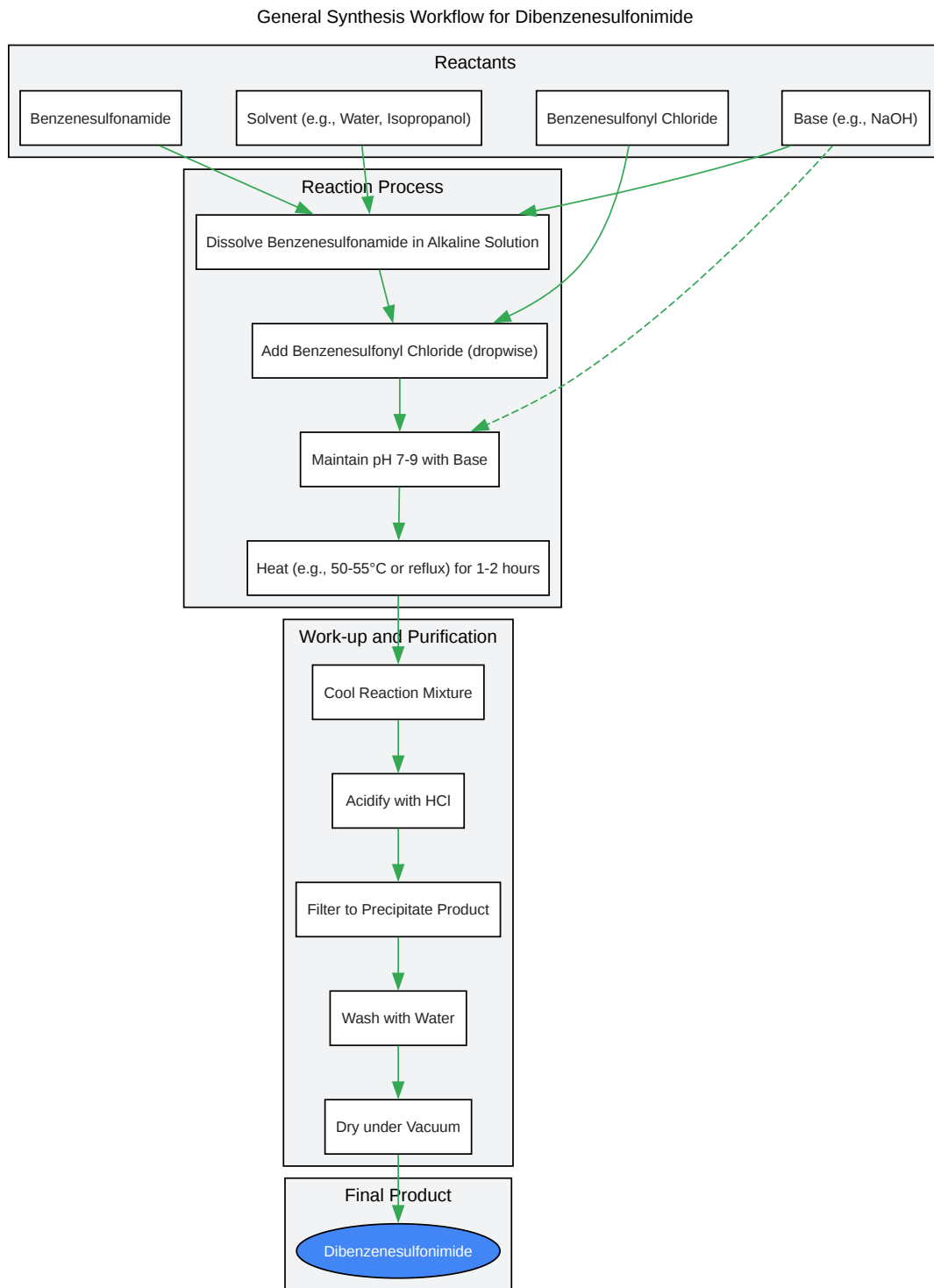
Property	Value	Reference
CAS Number	2618-96-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>11</sub> NO <sub>4</sub> S <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	297.35 g/mol	<a href="#">[1]</a>
Appearance	White to off-white crystalline solid/powder	<a href="#">[1]</a>
Melting Point	150-155 °C	
Boiling Point (Predicted)	480.6 ± 28.0 °C	
Density (Predicted)	1.418 ± 0.06 g/cm <sup>3</sup>	
pKa (Predicted)	-1.10 ± 0.40	<a href="#">[1]</a>
Water Solubility	Sparingly soluble	<a href="#">[1]</a>
Solubility	Poorly soluble in alcohol, insoluble in ether, slightly soluble in acetone, and soluble in alkaline solutions. <a href="#">[3]</a>	
InChI Key	OVQABVAKPIYHIG-UHFFFAOYSA-N	

## Synthesis and Experimental Protocols

**Dibenzenesulfonimide** is typically synthesized via the reaction of benzenesulfonamide with benzenesulfonyl chloride in an alkaline medium. Several methods have been reported, with variations in reaction conditions and reagents.

## General Synthesis Workflow

The following diagram illustrates a common workflow for the synthesis of **dibenzenesulfonimide**.



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Caption: General workflow for the synthesis of **dibenzenesulfonimide**.

## Detailed Experimental Protocol

One common method for the synthesis of **dibenzenesulfonimide** is as follows:

- **Preparation of Alkaline Solution:** Benzenesulfonamide is dissolved in an aqueous solution of sodium hydroxide (e.g., 5%).<sup>[3]</sup>
- **Reaction:** Benzenesulfonyl chloride is added dropwise to the solution while maintaining the temperature between 50-55 °C.<sup>[3]</sup> The pH of the reaction mixture is crucial and should be kept around 7.2 by the continuous addition of a sodium hydroxide solution.<sup>[3]</sup> The reaction is typically allowed to proceed for 1-2 hours.<sup>[3]</sup>
- **Work-up:** After the reaction is complete, the mixture is cooled. The **dibenzenesulfonimide** is then precipitated from the clear solution by the addition of hydrochloric acid.<sup>[3]</sup>
- **Purification:** The resulting solid is collected by filtration, washed with water, and dried to yield the final product.<sup>[2]</sup>

Another reported method involves the use of isopropanol as a solvent and sodium isopropoxide as the base, with the reaction carried out at a lower temperature of 30-35°C.<sup>[2]</sup>

## Applications in Research and Industry

**Dibenzenesulfonimide** has several applications across various fields, including organic synthesis and industrial processes.

### Organic Synthesis

- **Catalyst:** It can be used as a catalyst in various organic reactions, facilitating transformations by increasing the reaction rate or controlling selectivity.<sup>[1]</sup>
- **Precursor for Fluorinating Reagents:** **Dibenzenesulfonimide** is a key starting material for the synthesis of N-fluorodibenzenesulfonimide (NFSI), a widely used electrophilic fluorinating agent.<sup>[4]</sup>

### Industrial Applications

- **Electroplating Additive:** **Dibenzenesulfonimide** is used as a primary brightener in nickel electroplating baths.[3][4] It serves as a replacement for saccharin, offering improved ductility and leveling of the coating with lower consumption.[2][4]
- **Dyes and Pigments:** It acts as a precursor or intermediate in the synthesis of certain dyes and pigments.[1]
- **Polymer Industry:** It has been used as a precursor for the synthesis of ion-exchange resins and polymer stabilizers.[1]

## Biomedical and Pharmaceutical Research

While direct applications in drug development are not widespread, its role as a building block in preparing pharmaceutical intermediates is noted.[1] Some benzenesulfonamide derivatives have been investigated for their potential as HIV-1 capsid inhibitors.[5]

## Spectroscopic Data

Spectroscopic data for **dibenzenesulfonimide** is available through various chemical databases. This includes:

- **$^1\text{H}$  NMR and  $^{13}\text{C}$  NMR:** Predicted and experimental spectra are available, which are crucial for the structural confirmation of the synthesized compound.[6]
- **IR Spectroscopy:** Infrared spectra can provide information about the functional groups present in the molecule, particularly the S=O and N-H stretches.[6]
- **Mass Spectrometry:** Mass spectra are available to confirm the molecular weight of the compound.[6]

Researchers can access this data through resources like ChemicalBook and other spectroscopic databases.[6]

## Safety and Handling

**Dibenzenesulfonimide** is considered relatively safe to handle, though standard laboratory precautions should always be observed.[1] It is recommended to avoid contact with skin and eyes and to prevent inhalation of the dust.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Storage: Store in a cool, dry place away from direct sunlight in a tightly sealed container.[1]

## Conclusion

**Dibenzenesulfonimide** is a versatile chemical with significant applications, particularly in the electroplating industry and as a precursor in organic synthesis. Its well-established synthesis and physicochemical properties make it a valuable compound for researchers and chemical professionals. Adherence to appropriate safety protocols is essential when handling this compound.

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